

4-Phenoxybutyl Chloride: A Technical Safety Guide for Researchers

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Compound of Interest

Compound Name: 4-Phenoxybutyl chloride

Cat. No.: B1359944

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data available for **4-Phenoxybutyl chloride** (CAS No. 2651-46-9). The information has been compiled from various chemical supplier safety data sheets and databases to ensure a thorough understanding of the potential hazards, handling precautions, and emergency procedures. It is critical to note that a comprehensive, officially published Safety Data Sheet (SDS) with complete toxicological and ecological data is not readily available in the public domain. Therefore, this guide is based on the accessible information, and a conservative approach to handling this chemical is strongly recommended.

Core Safety & Physical Data

The following tables summarize the known physical, chemical, and safety information for **4-Phenoxybutyl chloride**.

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
CAS Number	2651-46-9	Chem-Impex[1], Matrix Scientific[2][3]
Molecular Formula	C10H13ClO	Chem-Impex[1], Matrix Scientific[2][3]
Molecular Weight	184.67 g/mol	Chem-Impex[1], Matrix Scientific[2][3]
Appearance	Light yellow to brown clear liquid	TCI Chemicals, ChemicalBook[4]
Boiling Point	147 °C @ 12 mm Hg; 135-138 °C @ 12 Torr	ChemicalBook[4], Matrix Scientific[3]
Density	1.068 g/mL at 25 °C; 1.09 g/mL	ChemicalBook[4], Matrix Scientific[3]
Refractive Index	n _{20/D} 1.522	ChemicalBook[4]
Flash Point	>230 °F (>110 °C)	ChemicalBook[4], Matrix Scientific[3]
Storage Temperature	0-8°C; Room Temperature (cool and dark place, <15°C recommended)	Chem-Impex[1], TCI Chemicals
Synonyms	(4-Chlorobutoxy)benzene, 4-Chlorobutyl phenyl ether	Chem-Impex[1], TCI Chemicals

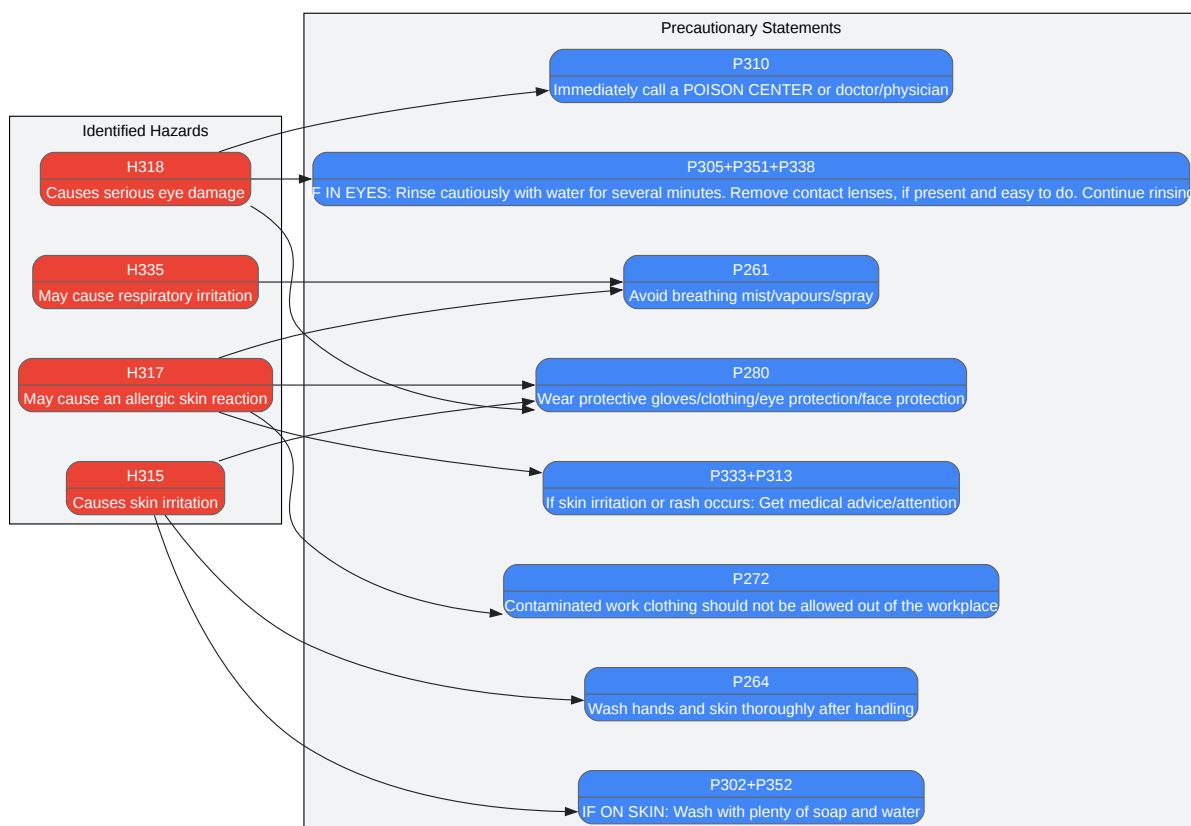
Table 2: Hazard Identification and GHS Classification

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation, Category 2	GHS07	Warning	H315: Causes skin irritation
Skin Sensitization, Category 1	GHS07	Warning	H317: May cause an allergic skin reaction
Serious Eye Damage/Eye Irritation, Category 1	GHS05	Danger	H318: Causes serious eye damage
Specific Target Organ Toxicity — Single Exposure; Respiratory Tract Irritation, Category 3	GHS07	Warning	H335: May cause respiratory irritation

Source: ChemicalBook[4]

Hazard and Precautionary Visualization

The following diagram illustrates the relationship between the identified hazards and the necessary precautionary measures.



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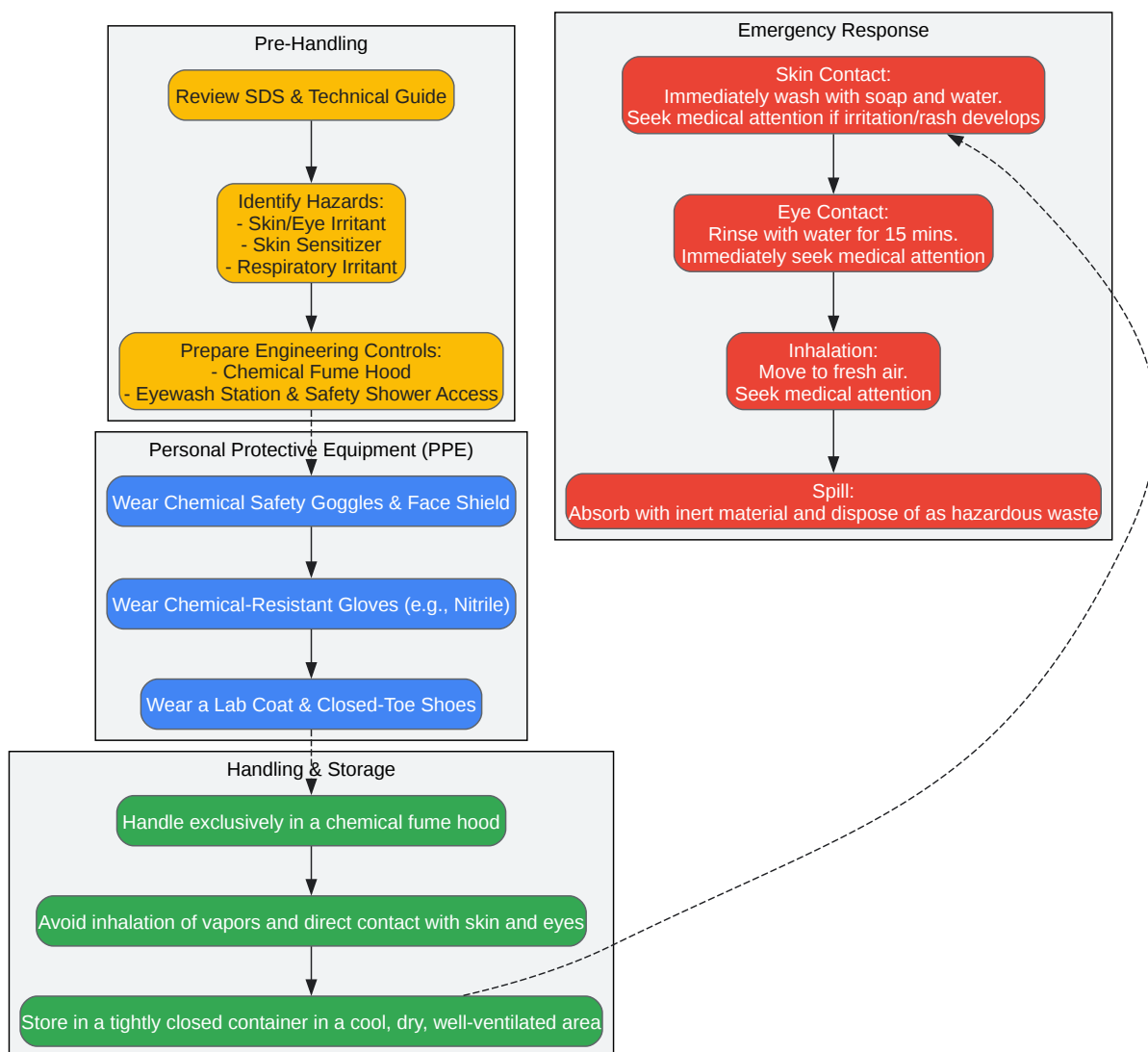
Caption: GHS Hazard and Precautionary Statement Relationships.

Experimental Protocols and Methodologies

Detailed experimental protocols for the toxicological and ecotoxicological properties of **4-Phenoxybutyl chloride** are not available in the public domain based on the conducted search. Chemical suppliers note that the toxicological properties have not been fully investigated[2]. The GHS classifications provided are likely based on data from similar chemical structures or internal studies that have not been publicly disclosed. Researchers should handle this compound with the assumption that it is potentially irritating and sensitizing until more comprehensive data becomes available.

Safe Handling and Emergency Procedures

Given the known hazards of **4-Phenoxybutyl chloride**, a strict adherence to safety protocols is mandatory. The following workflow outlines the essential steps for handling this chemical in a laboratory setting.



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Caption: Safe Handling and Emergency Response Workflow.

First-Aid Measures

- **Skin Contact:** After contact with skin, wash immediately with generous quantities of running water and non-abrasive soap. If skin irritation or a rash occurs, seek medical attention. Contaminated clothing should be washed before reuse[2].
- **Eye Contact:** Immediately rinse eyes with clean, running water for at least 15 minutes while keeping the eyes open. Remove contact lenses if present and easy to do so. Seek immediate medical attention[2][4].
- **Inhalation:** Move the victim to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if you feel unwell[2].
- **Ingestion:** While specific data is unavailable, it is stated that the substance may be harmful by ingestion[2]. Do NOT induce vomiting. Rinse mouth and seek immediate medical advice.

Fire-Fighting Measures

- **Extinguishing Media:** Use carbon dioxide, dry chemical powder, or alcohol/polymer foam[2].
- **Hazards from Combustion:** Emits toxic fumes under fire conditions[2].

Handling and Storage

- **Handling:** Use only in a chemical fume hood with adequate ventilation. Wear appropriate personal protective equipment, including safety goggles, chemical-resistant gloves, and protective clothing. Avoid getting the chemical in eyes, on skin, or on clothing. Wash hands and any exposed skin thoroughly after handling[2][4].
- **Storage:** Keep the container tightly closed and store in a cool, dry, well-ventilated place. Store away from strong oxidizing agents, strong acids, and strong bases[2].

Toxicological Information

To the best of our knowledge, the toxicological properties of **4-Phenoxybutyl chloride** have not been fully investigated or determined[2]. The available information indicates that it is an irritant to the skin, eyes, mucous membranes, and upper respiratory tract. It may also cause an

allergic skin reaction (skin sensitization)[2][4]. No quantitative data such as LD50 or LC50 values are publicly available.

Conclusion

4-Phenoxybutyl chloride is a chemical that requires careful handling due to its irritant and sensitizing properties. The lack of a comprehensive, publicly available SDS necessitates a cautious approach. All laboratory personnel must use appropriate engineering controls and personal protective equipment to minimize exposure. In the event of an exposure, the first-aid measures outlined in this guide should be followed immediately, and medical attention should be sought. Further research into the toxicological properties of this compound is needed to provide a more complete safety profile.

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